

empagliflozin SGLT2 selectivity comparison other inhibitors

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Compound Focus: Empagliflozin

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SGLT2 Selectivity Comparison

This table summarizes the selectivity ratios (SGLT2:SGLT1) for various inhibitors, illustrating **empagliflozin**'s top position [1] [2].

Drug Name	Target	Selectivity for SGLT2 vs. SGLT1 (fold)
Empagliflozin	SGLT2	2500-fold [1] [2]
Ertugliflozin	SGLT2	2235-fold [1]
Dapagliflozin	SGLT2	1200-fold [1] [2]
Canagliflozin	SGLT2	200-fold [1] [2]
Sotagliflozin	SGLT2 & SGLT1	20-fold [1] [2]

Experimental Insights and Clinical Relevance

The high selectivity of **empagliflozin** is determined through **competitive binding assays** and **functional transport assays** using cell lines expressing human SGLT2 and SGLT1. These experiments measure the

half-maximal inhibitory concentration (IC_{50}) for each transporter, with the ratio of $IC_{50}(\text{SGLT1})$ to $IC_{50}(\text{SGLT2})$ defining the selectivity ratio [1].

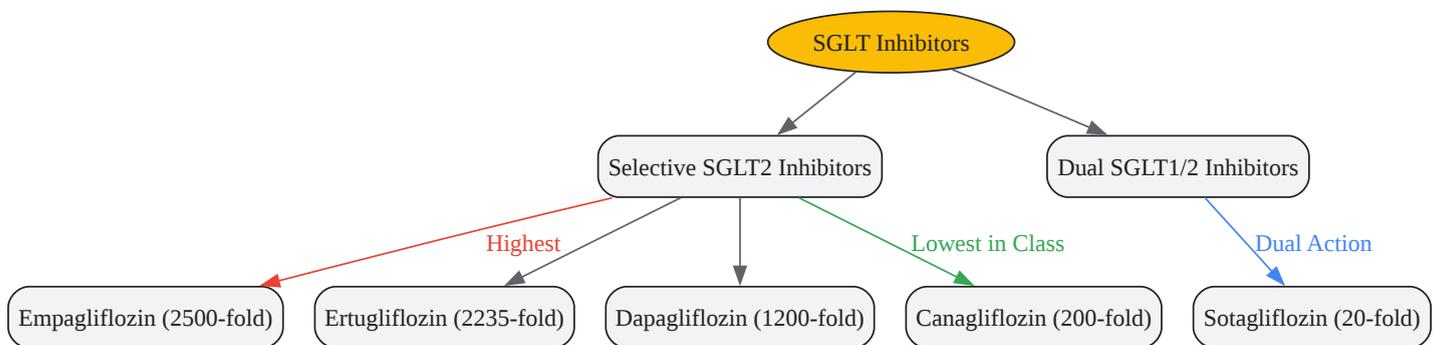
Higher SGLT2 selectivity offers potential clinical benefits:

- **Minimized GI Effects:** SGLT1 is primarily responsible for glucose absorption in the gastrointestinal tract. Higher SGLT2 selectivity reduces the risk of SGLT1 inhibition-related side effects like diarrhea [1] [2].
- **Renal-Specific Action:** Confines the drug's primary mechanism to the kidneys, promoting glycosuria while avoiding off-target effects [3].

Research and Development Context

Empagliflozin's high selectivity has not limited its therapeutic success. It holds **FDA-approved indications** for type 2 diabetes, cardiovascular risk reduction in patients with established atherosclerotic cardiovascular disease, heart failure across the ejection fraction spectrum, and chronic kidney disease [3]. Ongoing research explores applications in conditions like steatotic liver disease and focuses on weight loss and anti-hypertensive effects [1] [2].

The following diagram maps the structural and selectivity relationships within the SGLT inhibitor class, showing **empagliflozin's** position.



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References

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